

# Safety and handling precautions for Fmoc-D-Lys(Ivdde)-OH.

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## Compound of Interest

Compound Name: *Fmoc-D-Lys(Ivdde)-OH*

Cat. No.: *B613492*

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This technical guide provides comprehensive safety and handling information for **Fmoc-D-Lys(Ivdde)-OH**, a crucial reagent in modern peptide chemistry. It is intended for researchers, scientists, and professionals involved in drug development and other fields utilizing solid-phase peptide synthesis (SPPS). This document outlines the potential hazards, recommended safety precautions, and detailed protocols for its application.

## Chemical and Physical Properties

**Fmoc-D-Lys(Ivdde)-OH**, with the full chemical name N- $\alpha$ -Fmoc-N- $\varepsilon$ -1-(4,4-dimethyl-2,6-dioxocyclohex-1-ylidene)-3-methylbutyl-D-lysine, is a protected amino acid derivative.<sup>[1][2][3]</sup> The Fmoc (fluorenylmethyloxycarbonyl) group protects the  $\alpha$ -amino group, while the Ivdde (1-(4,4-dimethyl-2,6-dioxocyclohexylidene)-3-methylbutyl) group provides orthogonal protection for the  $\varepsilon$ -amino side chain of D-lysine.<sup>[4][5]</sup> This orthogonal protection strategy is essential for the synthesis of complex peptides, such as branched or cyclic peptides and those requiring side-chain modifications. The Ivdde group is notably more stable to piperidine than the related Dde group and is less prone to migration.

Property	Value
CAS Number	1272755-33-5
Molecular Formula	C <sub>34</sub> H <sub>42</sub> N <sub>2</sub> O <sub>6</sub>
Molecular Weight	574.71 g/mol
Appearance	Powder
Storage Temperature	-10 to -25°C

## Safety and Hazard Information

While some safety data sheets (SDS) indicate that **Fmoc-D-Lys(Ivdde)-OH** is not classified as a hazardous substance, others suggest potential hazards. It is prudent to handle this compound with the care required for all laboratory chemicals.

## GHS Hazard Statements (Potential)

Some sources indicate the following GHS classifications, which should be considered when handling the compound:

- H302: Harmful if swallowed
- H312: Harmful in contact with skin
- H319: Causes serious eye irritation
- H332: Harmful if inhaled

## Handling Precautions and Personal Protective Equipment (PPE)

To ensure safe handling, the following precautions should be taken:

Precaution	Recommendation
Engineering Controls	Use in a well-ventilated area. Provide appropriate exhaust ventilation at places where dust is formed.
Eye/Face Protection	Wear safety glasses with side-shields conforming to EN166 or NIOSH approved equipment.
Skin Protection	Wear impervious clothing and handle with gloves. Inspect gloves prior to use and use proper glove removal technique.
Respiratory Protection	If dust is formed, use a suitable respirator.
General Hygiene	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday. Avoid contact with skin and eyes. Avoid formation of dust and aerosols.

## First-Aid Measures

In case of exposure, follow these first-aid guidelines:

Exposure Route	First-Aid Measure
Inhalation	If breathed in, move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

## Storage and Disposal

- Storage: Store in a cool place. Keep the container tightly closed in a dry and well-ventilated place. Recommended storage is between -10 and -25°C.
- Disposal: Dispose of contaminated materials in accordance with applicable laws and good laboratory practices.

## Experimental Protocols and Applications

**Fmoc-D-Lys(Ivdde)-OH** is primarily used in Fmoc-based solid-phase peptide synthesis (SPPS). Its key feature is the Ivdde protecting group, which is stable to the basic conditions used for Fmoc group removal (e.g., piperidine) and acidic conditions for cleavage from many resins (e.g., TFA), but can be selectively removed using hydrazine. This allows for specific modifications at the lysine side chain while the peptide remains attached to the solid support.

### Selective Deprotection of the Ivdde Group

The standard method for removing the Ivdde group involves treatment with a dilute solution of hydrazine in a suitable solvent, typically N,N-dimethylformamide (DMF).

#### Experimental Protocol: Ivdde Removal with 2% Hydrazine

This protocol is adapted from standard procedures for Dde and Ivdde deprotection.

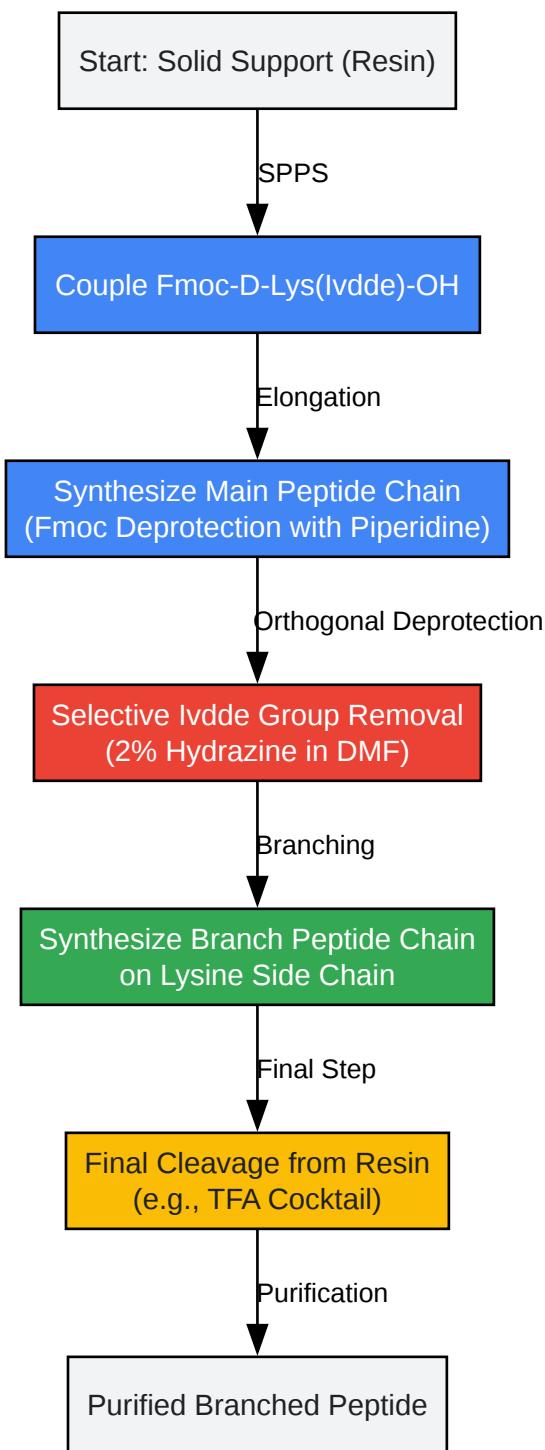
- Preparation: Prepare a 2% (v/v) solution of hydrazine monohydrate in DMF.
- Resin Treatment: To the peptidyl-resin in a reaction vessel, add the 2% hydrazine/DMF solution (approximately 25 mL per gram of resin).
- Reaction: Allow the mixture to stand at room temperature for 3 minutes.
- Filtration: Filter the resin to remove the deprotection solution.
- Repetition: Repeat the hydrazine treatment (steps 2-4) two more times to ensure complete removal of the Ivdde group.

- **Washing:** Wash the resin thoroughly with DMF (at least three times) to remove residual hydrazine and the cleaved protecting group by-product.

**Note:** The concentration of hydrazine should generally not exceed 2%, as higher concentrations can lead to side reactions, such as peptide cleavage at Glycine residues. However, in cases where Ivdde removal is sluggish, concentrations up to 10% have been used.

## Logical Workflow for Branched Peptide Synthesis

The use of **Fmoc-D-Lys(Ivdde)-OH** is integral to the synthesis of branched peptides. The following diagram illustrates the logical workflow.



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Caption: Workflow for branched peptide synthesis using **Fmoc-D-Lys(Ivdde)-OH**.

This guide provides a foundational understanding of the safety and handling requirements for **Fmoc-D-Lys(Ivdde)-OH**. Researchers should always consult the specific Safety Data Sheet

provided by their supplier and adhere to all institutional safety protocols.

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## References

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- To cite this document: BenchChem. [Safety and handling precautions for Fmoc-D-Lys(ivDde)-OH]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b613492#safety-and-handling-precautions-for-fmoc-d-lys-ivdde-oh>

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